

Application Notes and Protocols: TCS 359 In Vitro Kinase Assay

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Compound of Interest

Compound Name: TCS 359

Cat. No.: B1684614

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **TCS 359** is a potent and selective, ATP-competitive inhibitor of the Fms-like tyrosine kinase-3 (FLT3) receptor.[1][2] FLT3 is a receptor tyrosine kinase that plays a crucial role in the development of hematopoietic stem and progenitor cells.[3][4] Dysregulation of FLT3 signaling, often due to mutations, is a significant driver in the pathogenesis of Acute Myeloid Leukemia (AML).[3][4] Consequently, FLT3 has become a key target for therapeutic intervention.[3] In vitro kinase assays are fundamental for characterizing the potency and selectivity of inhibitors like **TCS 359** in a controlled, cell-free environment.[5] These application notes provide detailed protocols for assessing the inhibitory activity of **TCS 359** against FLT3 using a fluorescence polarization assay and a cell-based proliferation assay.

Data Presentation

Biochemical and Physical Properties of TCS 359

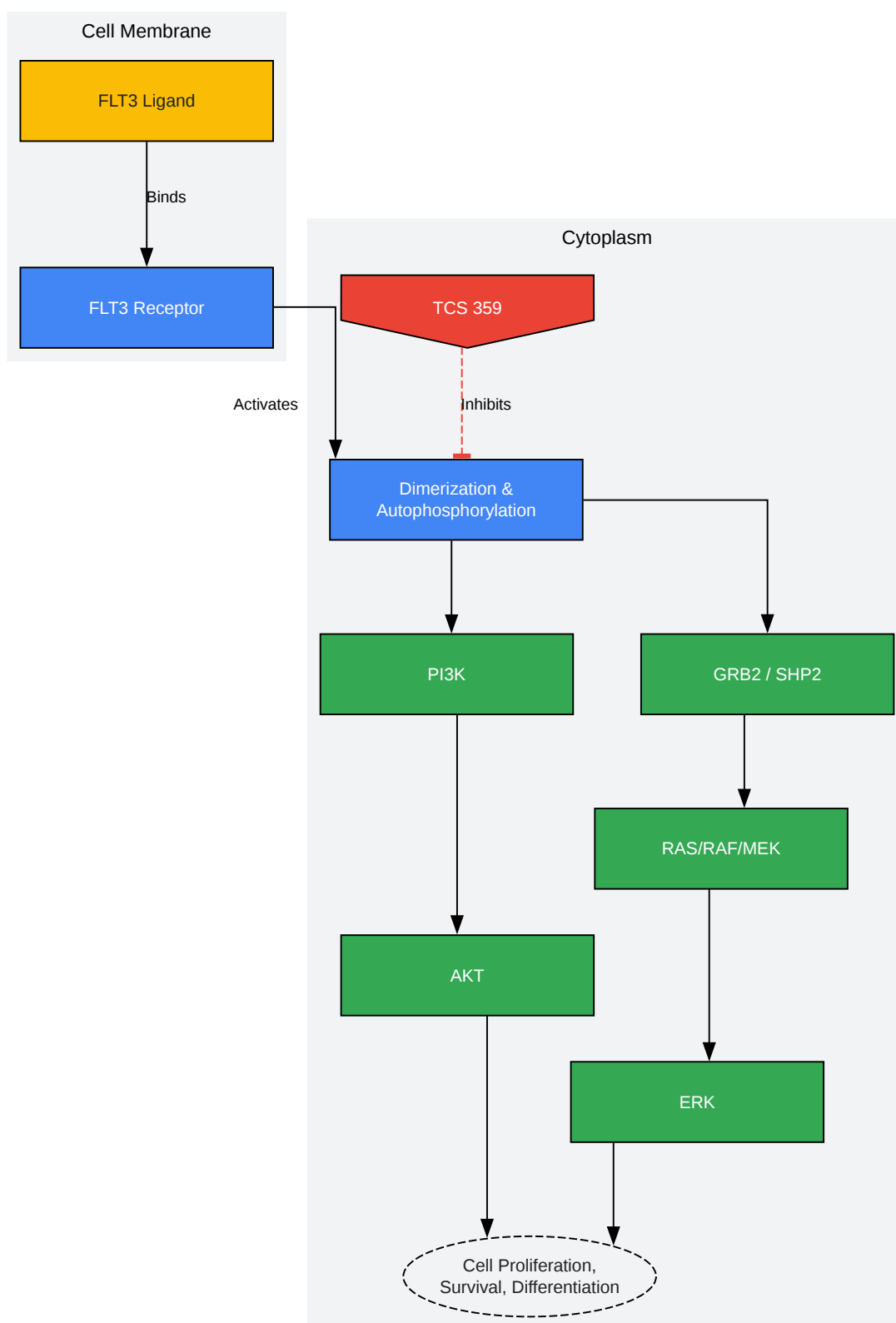
Property	Value	Reference
IUPAC Name	2-[(3,4-dimethoxybenzoyl)amino]-4,5,6,7-tetrahydro-1-benzothiophene-3-carboxamide	[3]
Synonyms	Flt-3 inhibitor, TCS359	[2][3]
Molecular Formula	C ₁₈ H ₂₀ N ₂ O ₄ S	[3]
Molecular Weight	360.43 g/mol	
CAS Number	301305-73-7	[3]
Purity	≥98% (HPLC)	
Solubility	Soluble in DMSO to 25 mM or 30 mM	[3]

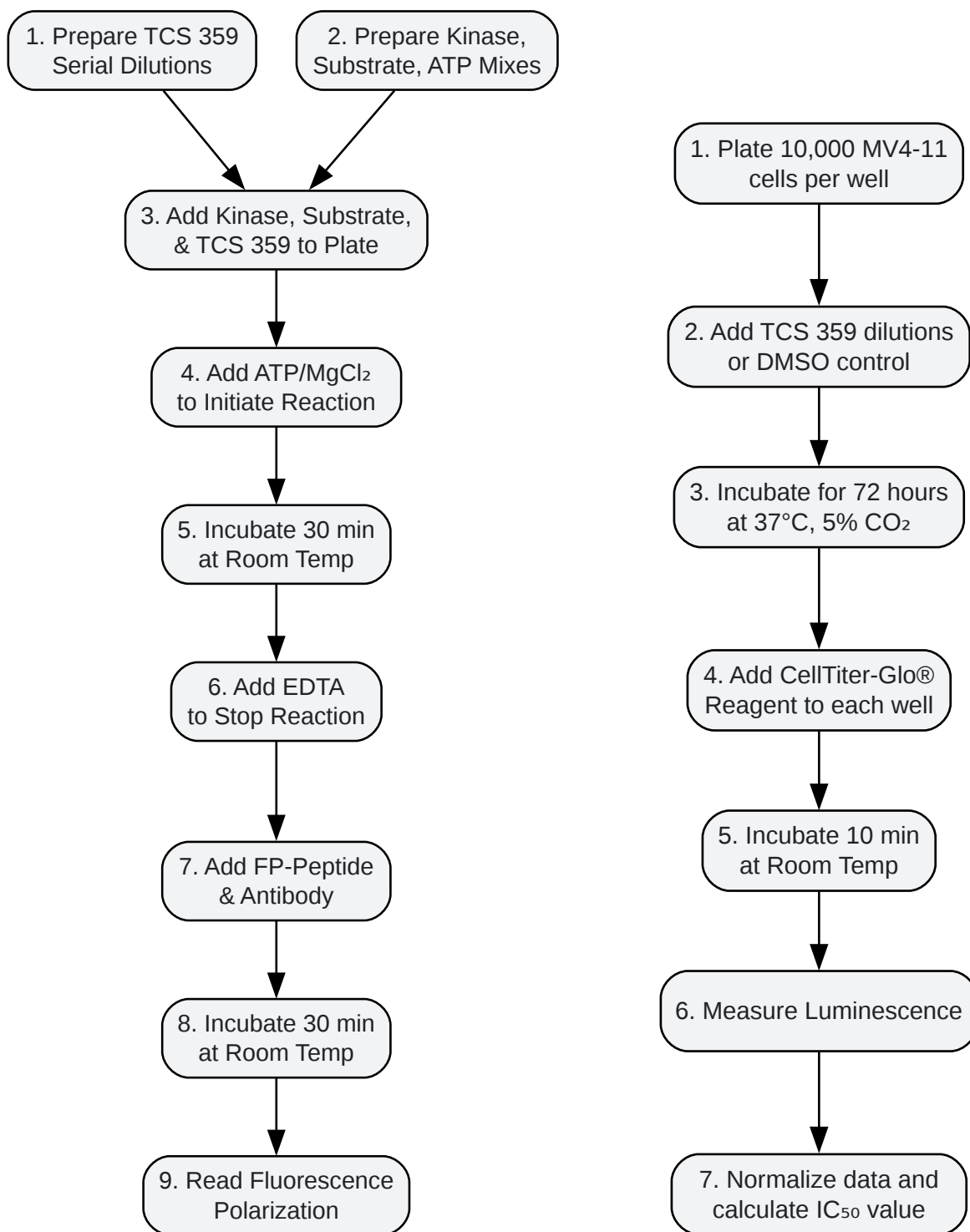
Inhibitory Activity of TCS 359 (IC₅₀ Values)

Target / Cell Line	Assay Type	IC ₅₀ Value	Reference
FLT3 Kinase	In Vitro Kinase Assay (FP)	42 nM	[1][3][6]
MV4-11 Cells	Cell Proliferation Assay	340 nM	[1][3][6]
HL-60 Cells	Cell Proliferation Assay	> 100 μM	[6]
K562 Cells	Cell Proliferation Assay	> 100 μM	[6]

FLT3 Signaling Pathway and TCS 359 Mechanism of Action

Fms-like tyrosine kinase-3 (FLT3) is a receptor tyrosine kinase that, upon binding its ligand (FLT3L), dimerizes and undergoes autophosphorylation. This activation initiates downstream signaling cascades, primarily the PI3K/AKT and MAPK/ERK pathways, which are critical for promoting cell proliferation, differentiation, and survival.^[3] **TCS 359** acts as an ATP-competitive inhibitor, binding to the kinase domain of FLT3 and preventing the transfer of a phosphate group from ATP to its substrates, thereby blocking downstream signaling.^{[1][2]}





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